

Application Notes and Protocols for the Mass Spectrometry Analysis of Chlorosarin

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Compound of Interest

Compound Name: Chlorosarin

CAS No.: 1445-76-7

Cat. No.: B1221596

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Introduction

Chlorosarin (O-Isopropyl methylphosphonochloridate), a potent organophosphorus compound and a precursor to the nerve agent Sarin, is a substance of significant interest in forensic, environmental, and defense-related research. Understanding its fragmentation pattern in mass spectrometry is crucial for its unambiguous identification in various matrices. These application notes provide a detailed overview of the electron ionization (EI) mass spectrometry fragmentation of **Chlorosarin**, a comprehensive experimental protocol for its analysis, and a proposed fragmentation pathway.

Chemical Information

Property	Value
Chemical Name	O-Isopropyl methylphosphonochloridate
Synonyms	Chlorosarin, Isopropyl methylphosphonic chloride
CAS Number	1445-76-7
Molecular Formula	C4H10ClO2P
Molecular Weight	156.55 g/mol
Chemical Structure	CH3P(O)(Cl)OCH(CH3)2

Mass Spectrometry Fragmentation Pattern of Chlorosarin

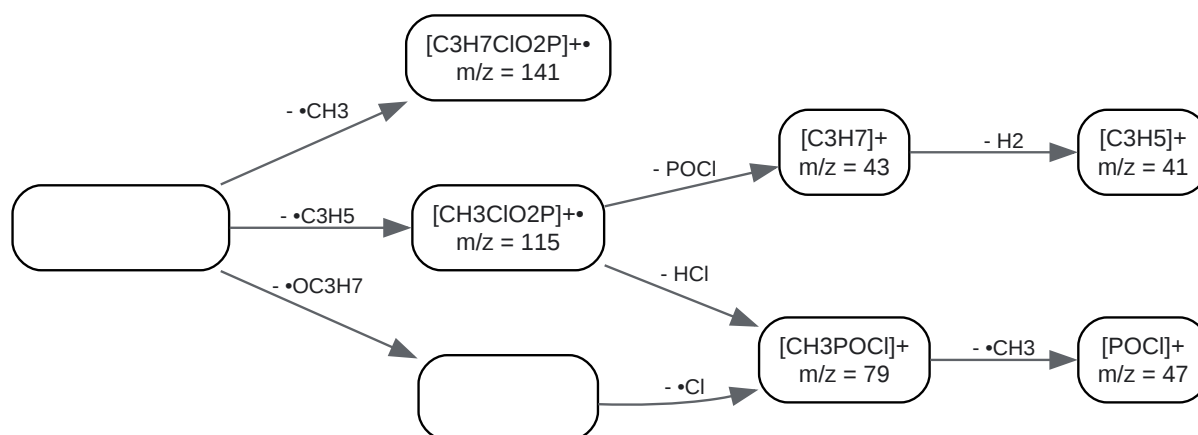
The analysis of **Chlorosarin** by gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI) reveals a characteristic fragmentation pattern. The quantitative data for the principal fragments, as cataloged in the NIST Mass Spectrometry Data Center under NIST Number 273565, are summarized below.

Quantitative Fragmentation Data

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment Ion
41	35	[C3H5]+
43	40	[C3H7]+
47	30	[POCl]+
79	85	[CH3POCl]+
99	100	[M - C3H7O]+
115	95	[M - C3H5]+
141	90	[M - CH3]+
156	5	[M]+•

Proposed Fragmentation Pathway

The fragmentation of the **Chlorosarin** molecular ion ($[M]^+\bullet$) at m/z 156 is initiated by the loss of various neutral fragments. The most prominent fragmentation pathways are depicted in the diagram below. The base peak at m/z 99 corresponds to the loss of an isopropoxy radical. Other significant fragments arise from the loss of a methyl radical (m/z 141), an allyl radical (m/z 115), and subsequent cleavages of the phosphonyl group.



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Proposed fragmentation pathway of **Chlorosarin** under electron ionization.

Experimental Protocol: GC-MS Analysis of Chlorosarin

This protocol outlines a standard procedure for the analysis of **Chlorosarin** using gas chromatography coupled with mass spectrometry.

Instrumentation

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent single quadrupole mass spectrometer.
- Autosampler: Agilent 7693A or equivalent.

GC Conditions

- Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm film thickness, or equivalent.
- Inlet: Split/Splitless injector.
- Injector Temperature: 250 °C.
- Injection Volume: 1 µL.
- Split Ratio: 10:1.
- Carrier Gas: Helium (99.999% purity).
- Flow Rate: 1.2 mL/min (constant flow).
- Oven Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 15 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.

MS Conditions

- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Transfer Line Temperature: 280 °C.
- Scan Range: m/z 35 - 200.
- Scan Rate: 2 scans/second.

- Solvent Delay: 3 minutes.

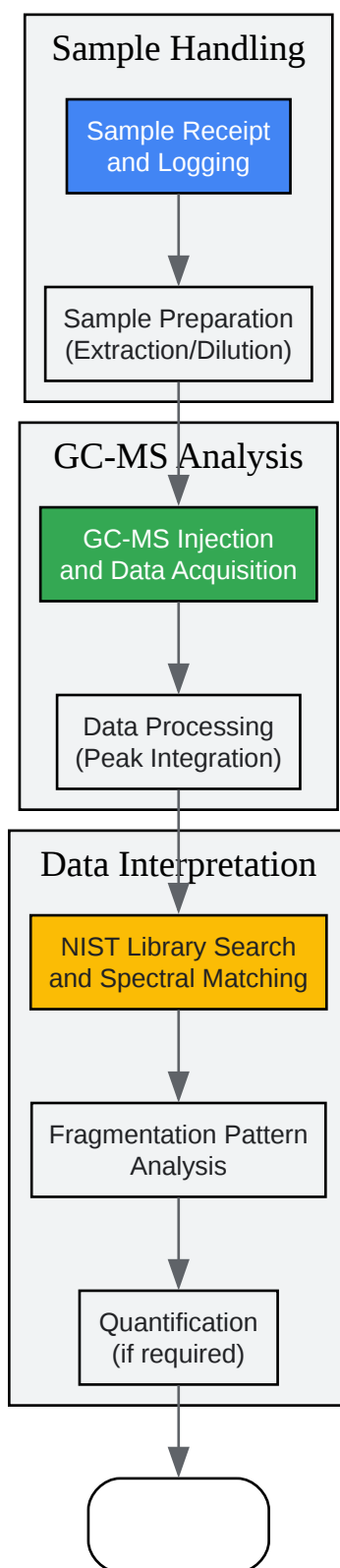
Sample Preparation

Extreme caution should be exercised when handling **Chlorosarin** due to its high toxicity. All sample preparation should be conducted in a certified fume hood with appropriate personal protective equipment.

- Standard Preparation: Prepare a stock solution of **Chlorosarin** in isopropanol at a concentration of 1 mg/mL. Perform serial dilutions in isopropanol to prepare working standards in the range of 1-100 ng/mL.
- Sample Extraction (for environmental matrices):
 - Weigh 1 g of the sample (e.g., soil) into a 15 mL centrifuge tube.
 - Add 5 mL of a 1:1 (v/v) mixture of isopropanol and hexane.
 - Vortex for 1 minute and sonicate for 15 minutes.
 - Centrifuge at 3000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean vial for GC-MS analysis.

Experimental Workflow

The logical flow of the analytical process, from sample receipt to data analysis, is crucial for obtaining reliable and reproducible results.



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Experimental workflow for the GC-MS analysis of **Chlorosarin**.

Conclusion

The electron ionization mass spectrum of **Chlorosarin** provides a unique fingerprint for its identification. The fragmentation is dominated by the loss of the isopropoxy group and subsequent cleavages of the phosphonyl moiety. The provided experimental protocol offers a robust method for the analysis of **Chlorosarin** in various samples. Adherence to strict safety protocols is paramount when working with this hazardous compound. These application notes serve as a valuable resource for researchers and professionals involved in the detection and characterization of chemical warfare agents and related compounds.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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